

Solvent Violet 38: Properties and General Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Solvent violet 38

Cat. No.: B15135746

[Get Quote](#)

Introduction

Solvent Violet 38 is a synthetic organic dye belonging to the anthraquinone family of colorants. [1] It is characterized by its deep purple, crystalline powder appearance and its solubility in various organic solvents such as alcohols, ketones, and ethers, while being only slightly soluble in water. [2] This dye is primarily utilized in industrial applications for coloring a range of materials, including plastics, textiles, leather, inks, and coatings. [2][3] Its chemical formula is $C_{28}H_{18}Br_4N_2O_2$, and it is also known by the synonym Violet 4B.

While extensively used in industrial settings, detailed protocols for the application of **Solvent Violet 38** in biological research, specifically regarding incubation times and temperatures for cell or tissue staining, are not readily available in the public domain. This document provides a summary of the known properties of **Solvent Violet 38** and presents generalized protocols for its industrial use. Additionally, for the benefit of researchers, this document includes established protocols for other violet dyes and a lipid stain used in biological applications. These related protocols can serve as a foundational reference for the development of new staining methods, with the understanding that significant optimization would be required.

Physicochemical Properties and Safety Information

A summary of the key characteristics of **Solvent Violet 38** is presented in the table below.

Property	Description	Source(s)
Chemical Name	2-(2-methyl-5-arylmethylene-4-pyrazolyl) aniline	[2]
Synonyms	Violet 4B, Perox Violet 3B	
CAS Number	68239-76-9	[1]
Molecular Formula	C28H18Br4N2O2	[3]
Appearance	Deep purple powder or crystal	[2]
Solubility	Soluble in organic solvents (alcohols, ketones, ethers, xylene); slightly soluble in water.	[1][2]
Primary Applications	Dyeing of plastics (cellulose acetate, polystyrene, ABS, rigid PVC, PMMA, polyester), textiles, leather, inks, paints, and coatings.	[1][2][3]
Storage	Store in a dry, cool, well-ventilated place in a tightly closed container, away from fire and oxidizing agents.	[2][4]
Safety Precautions	Avoid direct contact with skin and eyes. In case of contact, rinse immediately with plenty of water. Use in a well-ventilated area.	[2][4]

Industrial Application Protocol: General Plastic Coloration

Solvent Violet 38 is commonly used to impart a violet color to various plastics. The following is a generalized protocol for this application.

Objective: To color a plastic resin using **Solvent Violet 38**.

Materials:

- Plastic resin (e.g., polystyrene, ABS, PMMA)
- **Solvent Violet 38** dye
- Appropriate organic solvent (e.g., xylene)
- Mixing equipment
- Extruder or injection molding machine

Protocol:

- Dye Preparation: Dissolve **Solvent Violet 38** in a suitable organic solvent to create a concentrated stock solution. The typical usage rate is between 0.0001% and 0.05% of the final product weight.^[1]
- Mixing: Add the dye solution to the plastic resin. Ensure thorough mixing to achieve a homogenous color distribution.
- Processing: Process the colored resin using standard techniques such as extrusion or injection molding. The processing temperature will depend on the specific plastic being used.

Related Staining Protocols in Biological Research

While specific protocols for **Solvent Violet 38** in biological contexts are unavailable, the following protocols for other violet dyes and a lipid stain are provided as a reference for researchers who may wish to explore the potential of **Solvent Violet 38** in biological applications.

Application Note 1: Crystal Violet Staining for Cell Quantification

Introduction: Crystal violet is a triarylmethane dye used to stain the nuclei and cytoplasm of adherent cells. It is a common method for quantifying cell viability and biomass.

Experimental Protocol:

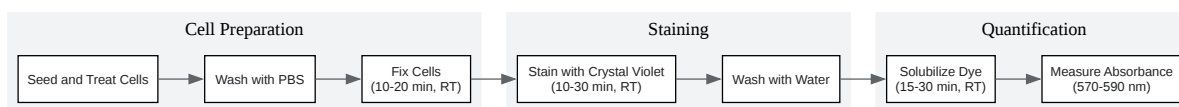
- Cell Seeding and Treatment:
 - Plate adherent cells in a multi-well plate at the desired density.
 - Allow cells to adhere and treat with experimental compounds as required.
- Fixation:
 - Gently wash the cells with Phosphate-Buffered Saline (PBS).
 - Add a fixative solution (e.g., 4% paraformaldehyde in PBS or 100% methanol) to each well.
 - Incubate for 10-20 minutes at room temperature.[\[5\]](#)
- Staining:
 - Remove the fixative and allow the plates to air dry.
 - Add Crystal Violet Staining Solution (0.1% - 0.5% w/v) to each well to completely cover the cell monolayer.
 - Incubate for 10-30 minutes at room temperature.[\[5\]](#)
- Washing:
 - Carefully remove the staining solution.
 - Wash the wells with water to remove excess stain.
- Solubilization:
 - Add a solubilization solution (e.g., 10% acetic acid or 1% SDS) to each well.
 - Incubate for 15-30 minutes at room temperature with gentle agitation to dissolve the incorporated dye.[\[5\]](#)

- Absorbance Measurement:
 - Measure the absorbance of the solubilized dye using a spectrophotometer at a wavelength of 570-590 nm.[5][6]

Quantitative Data Summary:

Parameter	Value	Reference(s)
Fixation Time	10 - 20 minutes	[5]
Staining Incubation Time	10 - 30 minutes	[5]
Solubilization Time	15 - 30 minutes	[5]
Absorbance Wavelength	570 - 590 nm	[5][6]

Experimental Workflow:



[Click to download full resolution via product page](#)

Crystal Violet Staining Workflow

Application Note 2: Live Cell Cycle Analysis with DyeCycle Violet

Introduction: DyeCycle Violet is a cell-permeant DNA-selective stain used for live-cell cycle analysis by flow cytometry. It becomes fluorescent upon binding to double-stranded DNA.

Experimental Protocol:

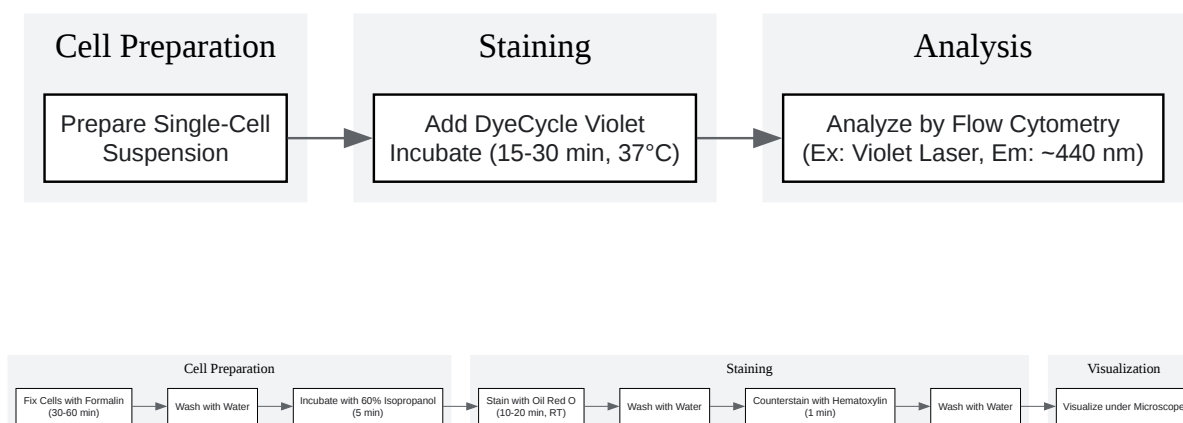
- Cell Preparation:

- Harvest cells and prepare a single-cell suspension.
- Staining:
 - Add DyeCycle Violet stain to the cell suspension.
 - Incubate for 15-30 minutes at 37°C, protected from light.
- Analysis:
 - Analyze the stained cells directly by flow cytometry without any wash steps.
 - Excite with a violet laser and measure emission at approximately 440 nm.[7]

Quantitative Data Summary:

Parameter	Value	Reference(s)
Incubation Time	15 - 30 minutes	
Incubation Temperature	37°C	[7]
Excitation Wavelength	Violet Laser (~405 nm)	[7]
Emission Wavelength	~440 nm	[7]

Experimental Workflow:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pylamdyes.com [pylamdyes.com]
- 2. chembk.com [chembk.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. echemi.com [echemi.com]
- 5. clyte.tech [clyte.tech]
- 6. Crystal violet staining protocol | Abcam [abcam.com]
- 7. Vybrant DyeCycle Violet Stain | Thermo Fisher Scientific - HK [thermofisher.com]
- To cite this document: BenchChem. [Solvent Violet 38: Properties and General Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15135746#solvent-violet-38-incubation-time-and-temperature\]](https://www.benchchem.com/product/b15135746#solvent-violet-38-incubation-time-and-temperature)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com